

# Essential Safety and Operational Guide for Diphenylacetonitrile

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## Compound of Interest

Compound Name: *Diphenylacetonitrile*

Cat. No.: *B117805*

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This guide provides immediate, essential safety protocols and logistical plans for handling **Diphenylacetonitrile**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

## Immediate Safety Information

**Diphenylacetonitrile** is a toxic and hazardous compound that requires careful handling. It is classified as toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation[1][2][3].

## Hazard Identification and First Aid

Hazard	Description	First Aid Measures
Acute Oral Toxicity	Toxic if swallowed[1][2].	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do not induce vomiting.
Skin Corrosion/Irritation	Causes skin irritation.	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.
Serious Eye Damage/Irritation	Causes serious eye irritation.	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Respiratory Irritation	May cause respiratory irritation.	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

## Logistical Information: Handling and Storage

Proper handling and storage are paramount to prevent exposure and maintain the chemical's stability.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood to minimize exposure to dust or vapors.

- Ensure that eyewash stations and safety showers are in close proximity to the workstation.

## Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Compatible, chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.	Prevents skin contact, which can cause irritation.
Skin and Body Protection	Protective clothing, including a lab coat. For larger quantities, consider impervious clothing.	Minimizes the risk of skin exposure.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator may be required if ventilation is inadequate or for large spills.	Protects against inhalation of dust or vapors that can cause respiratory tract irritation.

## Storage

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.
- Keep the container tightly closed and store in a locked cabinet or area accessible only to authorized personnel.

## Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is worn correctly and that the work area (fume hood) is clean and operational.
- Weighing and Transfer:
  - Handle **Diphenylacetonitrile** as a solid powder.

- Carefully weigh the required amount in a tared container inside the fume hood.
- Avoid generating dust.
- Use a spatula for transfers.
- Dissolving:
  - If dissolving, add the solid to the solvent slowly while stirring in a closed or contained system.
- Post-Handling:
  - Thoroughly wash hands and any exposed skin after handling.
  - Decontaminate all equipment and the work surface.
  - Remove and properly store or dispose of PPE.

## Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect waste **Diphenylacetonitrile** and any contaminated materials (e.g., gloves, paper towels) in a clearly labeled, sealed, and suitable container for hazardous waste.
  - Do not mix with other waste streams.
- Disposal Method:
  - Dispose of the waste through an approved waste disposal plant.
  - One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
  - Always follow local, state, and federal regulations for hazardous waste disposal.

## Quantitative Data Summary

The following table summarizes key quantitative data for **Diphenylacetonitrile**:

Property	Value	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>11</sub> N	
Molecular Weight	193.25 g/mol	
Appearance	White to light yellow crystalline powder	
Melting Point	71-76 °C (160-169 °F)	
Boiling Point	181 °C (358 °F) at 12 mmHg	
Flash Point	120 °C (248 °F)	

## Experimental Protocol: Synthesis of Methadone Intermediate

**Diphenylacetonitrile** is a key precursor in the synthesis of methadone. The following is a detailed methodology for the alkylation of **Diphenylacetonitrile** to form the methadone nitrile intermediate.

Materials:

- **Diphenylacetonitrile**
- Dimethylformamide (DMF), dried
- Sodium hydroxide (NaOH), finely ground
- 1-dimethylamino-2-chloropropane
- Nitrogen gas
- Water

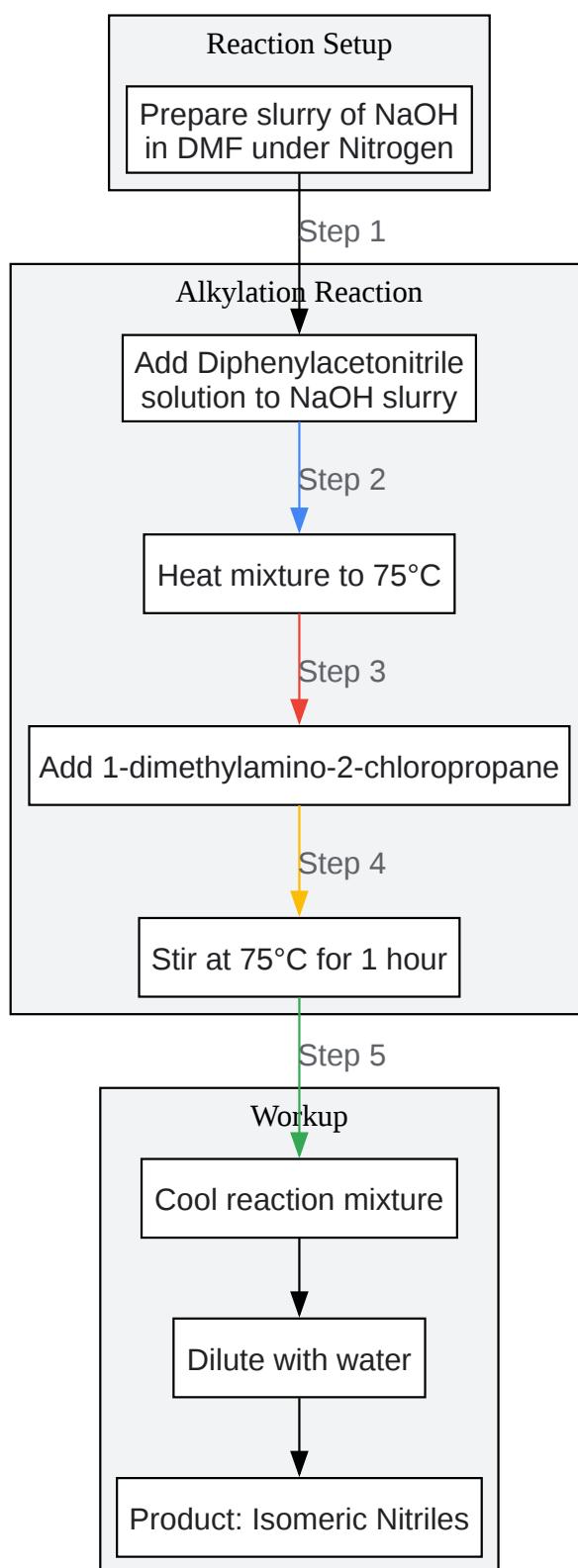
- Standard laboratory glassware and stirring apparatus

Procedure:

- In a fume hood, add 60 ml of dimethylformamide to a flask containing a slurry of 8g of finely ground sodium hydroxide under a nitrogen atmosphere.
- With stirring, add a solution of 19.3 g of **Diphenylacetonitrile** in 60 ml of dimethylformamide to the flask. The formation of the dark red nitrile anion should be observed.
- Heat the mixture to  $75^{\circ}\text{C} \pm 5^{\circ}\text{C}$ .
- Slowly add 14.85 g of 1-dimethylamino-2-chloropropane to the reaction mixture, maintaining the temperature between  $75\text{-}80^{\circ}\text{C}$ . Use external cooling if necessary.
- Continue stirring the reaction mixture at  $75^{\circ}\text{C}$  under a nitrogen atmosphere for one hour.
- After one hour, cool the reaction mixture and dilute it with 250 ml of water.
- The resulting mixture contains the isomeric nitriles, which can then be extracted and purified for the subsequent steps in the methadone synthesis.

## Experimental Workflow Diagram

The following diagram illustrates the workflow for the synthesis of the methadone nitrile intermediate from **Diphenylacetonitrile**.

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Caption: Workflow for the synthesis of methadone nitrile intermediate.

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## References

- 1. Synthesis of Methadone - [www.rhodium.ws] [erowid.org]
- 2. Diphenylacetonitrile | C14H11N | CID 6837 - PubChem [pubchem.ncbi.nlm.nih.gov]
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